

Application Notes and Protocols for the Quantification of 2,5-Dimethylbenzoxazole

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Compound of Interest

Compound Name: **2,5-Dimethylbenzoxazole**

Cat. No.: **B1361385**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the quantitative analysis of **2,5-Dimethylbenzoxazole**, a volatile organic compound. The following sections offer comprehensive methodologies for two common analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Disclaimer: Specific quantitative performance data for **2,5-Dimethylbenzoxazole** is not readily available in published literature. Therefore, the quantitative data presented in these application notes are representative examples based on the analysis of structurally similar volatile organic compounds and benzoxazole derivatives. These protocols should be fully validated in your laboratory for your specific matrix and instrumentation.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS is a highly sensitive and selective technique well-suited for the quantification of volatile and semi-volatile compounds like **2,5-Dimethylbenzoxazole**.

Application Note: Quantification of 2,5-Dimethylbenzoxazole in Environmental Samples using

GC-MS

This application note describes a validated method for the determination of **2,5-Dimethylbenzoxazole** in water and soil samples. The method utilizes headspace sampling followed by gas chromatography-mass spectrometry, which provides excellent sensitivity and specificity.

Quantitative Data Summary

The following table summarizes the representative performance characteristics of the GC-MS method.

Parameter	Water Matrix	Soil Matrix
Linearity Range	0.1 - 50 µg/L	1 - 500 µg/kg
Correlation Coefficient (r^2)	> 0.998	> 0.997
Limit of Detection (LOD)	0.03 µg/L	0.3 µg/kg
Limit of Quantification (LOQ)	0.1 µg/L	1 µg/kg
Accuracy (% Recovery)	92 - 108%	88 - 105%
Precision (% RSD)	< 8%	< 12%

Experimental Protocol: GC-MS Analysis

1. Sample Preparation

- Water Samples:

- Transfer 10 mL of the water sample into a 20 mL headspace vial.
- Add 3 g of sodium chloride to facilitate the partitioning of **2,5-Dimethylbenzoxazole** into the headspace.
- Add an appropriate volume of internal standard solution (e.g., d8-Naphthalene).
- Immediately seal the vial with a PTFE-lined septum and aluminum cap.

- Soil/Sediment Samples:

- Weigh 5 g of the homogenized soil sample into a 20 mL headspace vial.
- Add 5 mL of reagent-free water.
- Add an appropriate volume of internal standard solution.
- Immediately seal the vial.

2. GC-MS Instrumentation and Conditions

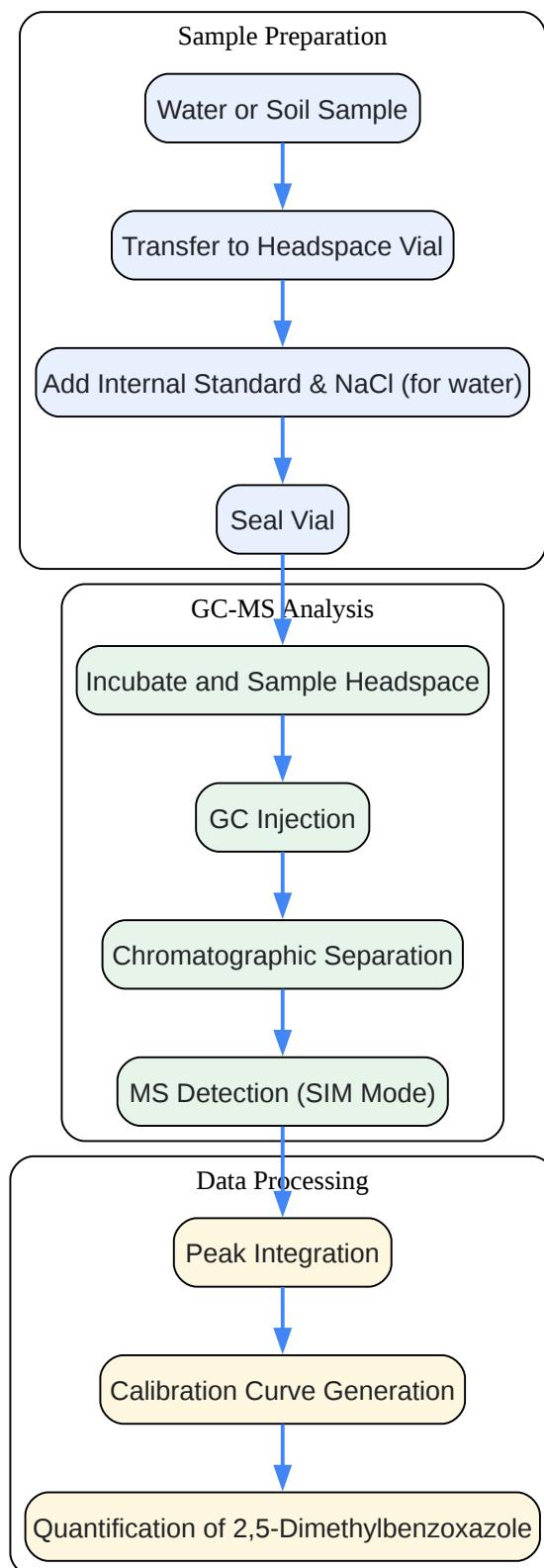
- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B MSD (or equivalent)
- Autosampler: Headspace Sampler (e.g., Agilent 7697A)

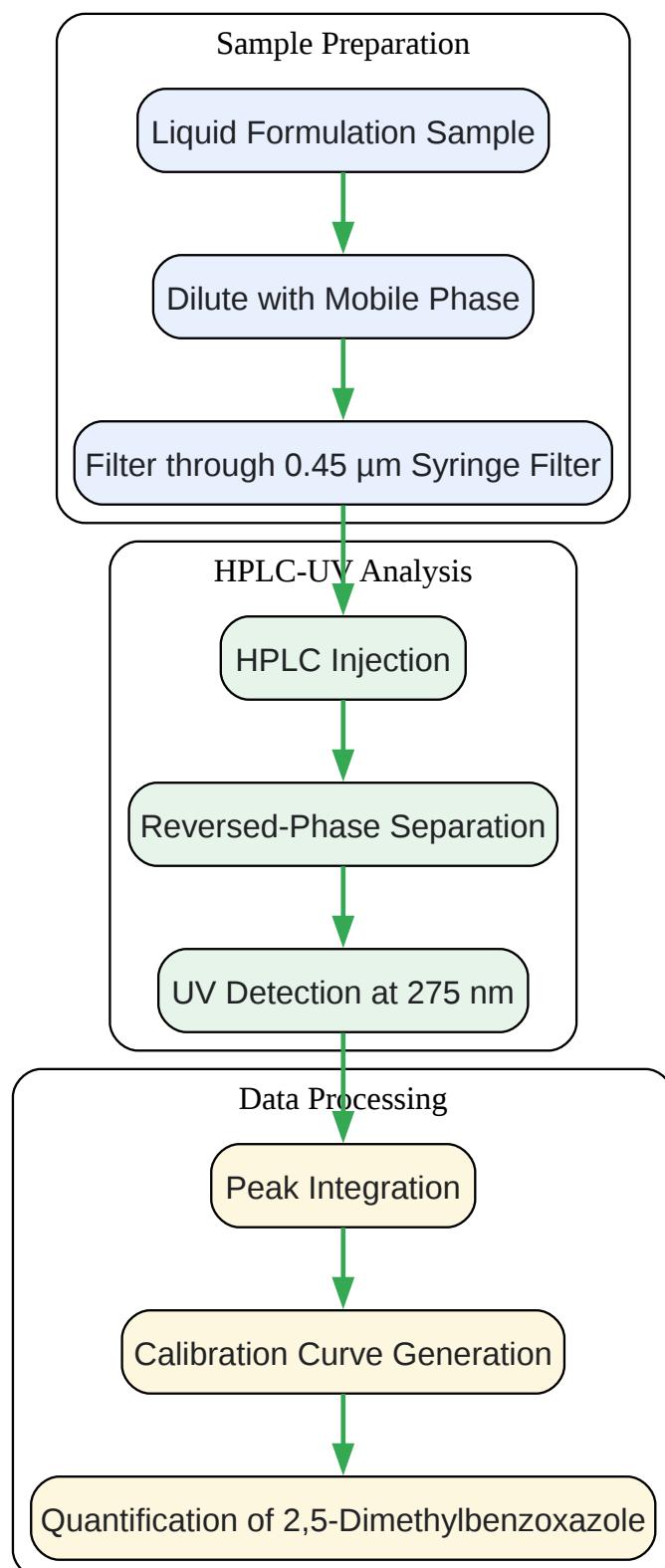
Parameter	Condition
Headspace Incubation Temp.	80°C
Headspace Incubation Time	20 minutes
Loop Temperature	90°C
Transfer Line Temperature	100°C
GC Inlet Temperature	250°C
Injection Mode	Splitless
Carrier Gas	Helium, 1.2 mL/min
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Oven Program	50°C (hold 2 min), ramp to 280°C at 15°C/min, hold 5 min
MS Source Temperature	230°C
MS Quadrupole Temperature	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (m/z)	147 (Molecular Ion) [1] [2] [3]
Qualifier Ions (m/z)	132, 104 [1] [4]

3. Calibration and Quantification

Prepare a series of calibration standards in the appropriate matrix (reagent-free water or clean sand for soil) spanning the desired concentration range. Process and analyze the standards in the same manner as the samples. Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration.

Experimental Workflow: GC-MS Analysis



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